

# Essential Safety and Operational Guide for Handling Dibromiodomethane

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## Compound of Interest

Compound Name: *Dibromiodomethane*

Cat. No.: *B121520*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Dibromiodomethane** was not publicly available at the time of this writing. The following guidance is based on the safety data for structurally similar halogenated hydrocarbons, such as Dibromomethane, 1,2-Dibromoethane, and Bromiodomethane. Researchers must consult the specific SDS provided by the supplier before handling any chemical and perform a thorough risk assessment for their specific experimental conditions.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **Dibromiodomethane**. The procedural, step-by-step guidance is designed to directly address specific operational questions, ensuring safe laboratory practices.

## Physicochemical and Hazard Data

Given the absence of a specific Safety Data Sheet for **Dibromiodomethane**, the following table summarizes its known physical and chemical properties, alongside hazard information extrapolated from structurally similar compounds. This data is critical for understanding its behavior and potential risks.

Property	Dibromiodomethane (CHBr <sub>2</sub> l)	Dibromomethane (CH <sub>2</sub> Br <sub>2</sub> ) (for comparison) [1]	1,2-Dibromoethane (C <sub>2</sub> H <sub>4</sub> Br <sub>2</sub> ) (for comparison) [2]	Bromoiodomethane (CH <sub>2</sub> BrI) (for comparison) [3]
CAS Number	593-94-2	74-95-3	106-93-4	557-68-6
Molecular Formula	CHBr <sub>2</sub> l	CH <sub>2</sub> Br <sub>2</sub>	C <sub>2</sub> H <sub>4</sub> Br <sub>2</sub>	CH <sub>2</sub> BrI
Molecular Weight	299.73 g/mol	173.83 g/mol	187.86 g/mol	220.84 g/mol
Appearance	Dark red to dark brown oil	Clear, colorless to pale yellow liquid[1]	Colorless liquid[2]	Colorless clear liquid
Density	3.3 g/cm <sup>3</sup>	2.48 g/mL	2.173 g/cm <sup>3</sup>	2.93 g/cm <sup>3</sup>
Boiling Point	185.9 °C	97 °C	131 - 132 °C	138 - 141 °C
GHS Pictograms	Corrosive	Harmful, Health Hazard, Environmental Hazard	Toxic, Health Hazard, Environmental Hazard	Not specified
GHS Signal Word	Danger	Danger	Danger	Not specified
Hazard Statements	Likely corrosive to metals, causes severe skin burns and eye damage.	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation, Suspected of causing genetic defects, May cause cancer,	Toxic if swallowed, Toxic in contact with skin, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation, May cause cancer, Toxic to aquatic	Likely causes skin, eye, and respiratory irritation.

		Harmful to aquatic life with long lasting effects.	life with long lasting effects.	
Precautionary Statements		Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.
	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.	Avoid breathing mist or vapours. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Avoid release to the environment. Wear protective gloves/protective clothing/eye protection/face protection.	Avoid breathing dust/fume/gas/mist/vapours/spray. Wear protective gloves/protective clothing/eye protection/face protection.	Avoid breathing dust/fume/gas/mist/vapours/spray. Wear protective gloves/protective clothing/eye protection/face protection.

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

Due to the corrosive nature and potential for severe skin and eye damage, a comprehensive PPE plan is mandatory when handling **Dibromoiodomethane**.

- Hand Protection: Wear heavy-duty, chemically resistant gloves. Given the lack of specific data for **Dibromoiodomethane**, double gloving with a combination of nitrile and neoprene or

butyl rubber gloves is recommended for extended operations.

- **Eye and Face Protection:** Chemical safety goggles and a full-face shield are required to protect against splashes and vapors.
- **Skin and Body Protection:** A chemically resistant lab coat, worn over long-sleeved clothing and long pants, is essential. For larger quantities or in situations with a high risk of splashing, a chemical-resistant apron or coveralls should be worn. Closed-toe shoes are mandatory.
- **Respiratory Protection:** All handling of **Dibromoiodomethane** should be conducted in a certified chemical fume hood. If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## Handling and Storage

- **Handling:**
  - Always work within a certified chemical fume hood.
  - Avoid direct contact with skin, eyes, and clothing.
  - Do not breathe vapors or mists.
  - Use the smallest quantity necessary for the experiment.
  - Wash hands thoroughly after handling.
- **Storage:**
  - Store in a tightly closed, original container in a cool, dry, and well-ventilated area.
  - Keep away from incompatible materials such as strong oxidizing agents, strong bases, and metals.
  - Store in a locked cabinet or other secure area.

## Spill Response

In the event of a spill, immediate and appropriate action is crucial to mitigate risks. The following workflow outlines the necessary steps.

Caption: Logical workflow for responding to a **Dibromiodomethane** spill.

## Waste Disposal

- Containerization: All waste materials, including contaminated absorbents and PPE, must be collected in a designated, labeled, and sealed container.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Dibromiodomethane**" and a description of the contents.
- Storage: Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not dispose of **Dibromiodomethane** down the drain or in regular trash.

By adhering to these safety protocols and operational plans, researchers can minimize the risks associated with handling **Dibromiodomethane** and ensure a safe laboratory environment. Always prioritize safety and consult with your institution's safety professionals for any specific questions or concerns.

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## References

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